

# Technical Profile of 4-Methylundecane

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## Compound Focus: 4-Methylundecane

CAS No.: 2980-69-0

Cat. No.: S562483

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**4-Methylundecane** is an organic compound classified as a branched-chain alkane. The table below summarizes its core chemical and physical properties from authoritative sources [1] [2] [3].

Property	Value / Description	Source
Molecular Formula	C <sub>12</sub> H <sub>26</sub>	[1] [4] [5]
Molecular Weight	170.33 g/mol	[1] [5]
CAS Registry Number	2980-69-0	[1] [2] [4]
IUPAC Name	4-methylundecane	[4] [5]
Structure (SMILES)	<chem>CCCCCCCC(C)CCC</chem>	[5]
Boiling Point	483.0 K (209.8 °C)	[3]
Melting Point	206.5 K (-66.5 °C)	[3]
Enthalpy of Vaporization	51.6 kJ/mol (at 374 K)	[3]
Density	0.7478 (at estimated room temperature)	[1]

## Analytical Characterization

For researchers aiming to identify or verify this compound, here are the standard analytical methodologies and expected results.

## Mass Spectrometry Fragmentation Patterns

Mass spectrometry analysis of **4-methylundecane** shows characteristic fragmentation patterns of branched alkanes [5]. The molecular ion peak appears at **mass-to-charge ratio (m/z) 170**, corresponding to its molecular weight. Key fragmentation mechanisms include:

- **Alpha-cleavage:** Occurs adjacent to the branched carbon (position 4), producing stable secondary carbocations.
- **Methyl radical loss:** Results in a series of fragment ions differing by 14 mass units, typical of alkane fragmentation. The base peak typically corresponds to the most stable carbocation formed through these cleavages [5].

## Gas Chromatography Retention Indices

Gas Chromatography (GC) is a primary method for separating and identifying volatile compounds like **4-methylundecane**. Its retention index (RI) helps identify it in complex mixtures. The table below lists its Kovats Retention Indices on standard non-polar columns [2].

Column Type	Active Phase	Temperature	Retention Index (RI)
Capillary	Squalane	100 °C	1159.0
Capillary	OV-1	60 °C	1163.0
Capillary	SE-54	Temperature Ramp	1160.0
Capillary	DB-5	Custom Program	1158.0

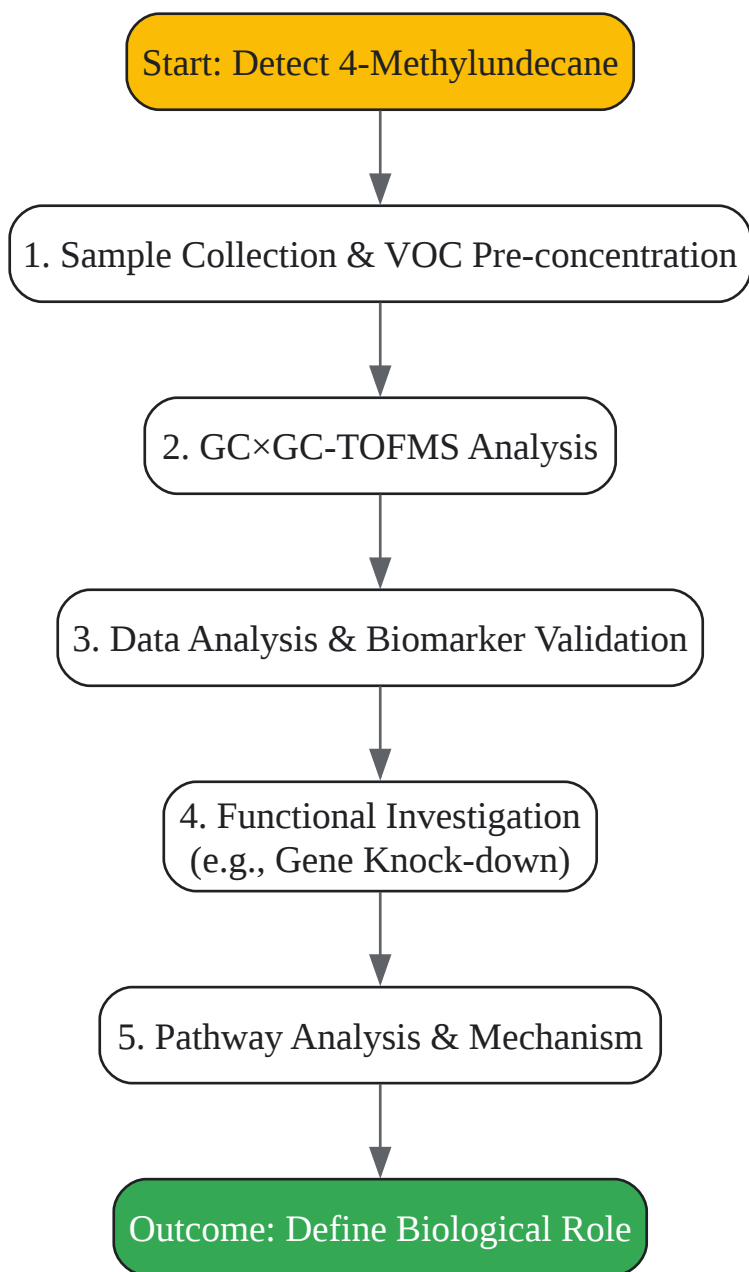
## Research Context and Potential Applications

While the search results confirm **4-methylundecane**'s identity as a chemical entity, its role in biological or pharmacological research is less clear.

- **Volatile Organic Compound (VOC) in Metabolomics:** One source notes that **4-methylundecane** has been **identified as a metabolite in cancer metabolism** [5]. This suggests a potential role as a biomarker detectable in volatilome studies, an emerging field that investigates VOCs as diagnostic tools [6].
- **Lack of Direct Drug Development Evidence:** The search results do not link **4-methylundecane** to any specific signaling pathways (e.g., NF- $\kappa$ B or MAPK), enzymatic targets, or direct anti-inflammatory/anti-cancer activities that are typical in drug development pipelines [7]. Its potential role appears to be that of a biomarker rather than a therapeutic agent.

## A Proposed Research Workflow for Investigation

Given the lack of established biological data, the following workflow outlines how a research program could systematically investigate the potential significance of **4-methylundecane**. The diagram below maps this proposed investigative pathway.



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*A proposed workflow to functionally characterize **4-methylundecane**, from detection to mechanistic understanding.*

## How to Proceed with Your Research

The information provided here is a foundation. To build upon it for drug development purposes, you may need to:

- **Conduct a Deeper Literature Review:** Search specialized scientific databases for any recent studies linking this specific alkane to disease models.
- **Focus on Volatilomics:** Explore the methodology in papers like those cited, which use advanced tools like the "Biodome" and GC×GC-TOFMS for VOC analysis [6]. These protocols are state-of-the-art for discovering volatile biomarkers.
- **Investigate Biosynthetic Pathways:** Research the metabolic pathways that produce branched alkanes in human cells or microbiota, which could provide clues to its origin and function.

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## References

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